

Comprehensive Safety and Handling Whitepaper: O-(2,5- Dimethoxyphenyl)hydroxylamine in Drug Development

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Compound of Interest

Compound Name: O-(2,5-Dimethoxyphenyl)hydroxylamine
Cat. No.: B13708284

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Executive Summary

O-(2,5-Dimethoxyphenyl)hydroxylamine (ODPHA) is a highly reactive aryloxyamine intermediate frequently utilized in the synthesis of advanced pharmacophores, particularly in the development of 5-HT_{2A} receptor modulators and novel dopaminergic agents. Due to the potent nucleophilicity of the aminoxy group combined with the electron-donating properties of the 2,5-dimethoxy-substituted aromatic ring, ODPHA presents unique handling and toxicological challenges.

Because ODPHA is often synthesized *de novo* or handled as a specialized research chemical, standard Safety Data Sheets (SDS) are rarely cataloged. As a Senior Application Scientist, I have constructed this technical guide using GHS read-across methodology—extrapolating data from its closest structural analogs, O-phenylhydroxylamine and 2,5-dimethoxyphenol. This whitepaper establishes the foundational physicochemical parameters, toxicological mechanisms, and self-validating handling protocols required for safe laboratory integration.

Section 1: Physicochemical Profiling & Structural Causality

The physical properties of ODPHA dictate its behavior in standard ambient conditions. The presence of the 2,5-dimethoxy moieties significantly increases the compound's lipophilicity compared to the parent O-phenylhydroxylamine, enhancing its ability to penetrate biological membranes.

To prevent auto-oxidation of the reactive -O-NH₂ group, ODPHA is almost exclusively synthesized, stored, and handled as a hydrochloride (HCl) salt .

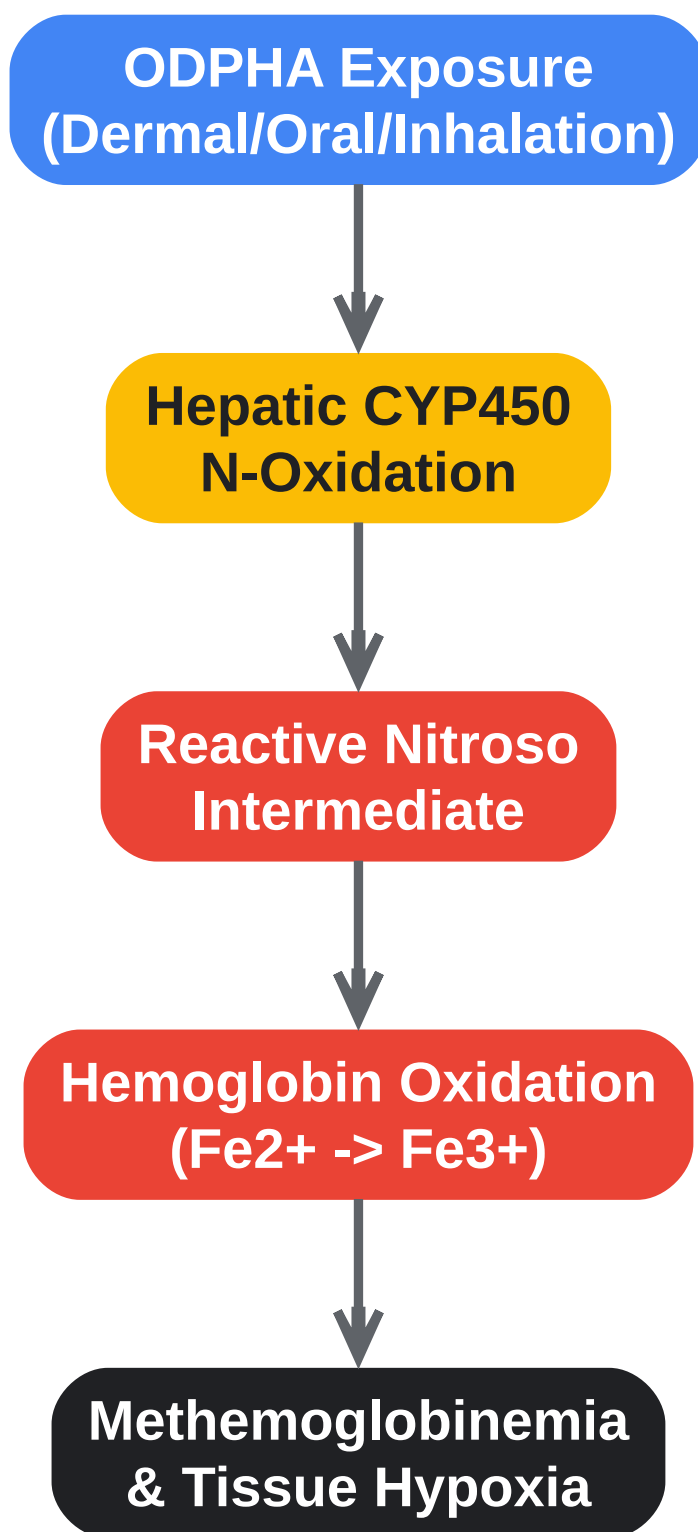
Table 1: Extrapolated Physicochemical & Hazard Properties of ODPHA

Property / Parameter	Value / Description	Causality / Rationale
Molecular Formula	C ₈ H ₁₁ NO ₃ • HCl	Base aryloxyamine structure with two methoxy substitutions.
Molecular Weight	205.64 g/mol (as HCl salt)	Calculated from atomic mass of the salt form.
Physical State	Crystalline solid	Hydrochloride salt formation stabilizes the reactive nucleophile against degradation.
Solubility	Soluble in polar organics & water	Methoxy groups enhance organic solubility; the HCl salt ensures aqueous solubility.
GHS Classification	Acute Tox. 3 (Oral), Skin Irrit. 2, Eye Dam. 1	Read-across from O-phenylhydroxylamine and 2,5-dimethoxyphenol toxicity profiles .
Signal Word	Danger	Dictated by the Acute Toxicity Category 3 classification.

Section 2: Toxicological Mechanisms & Hazard Assessment

Aryloxyamines are notorious for their hematologic toxicity. The primary systemic hazard of ODPHA exposure is the induction of methemoglobinemia. When absorbed through the skin, inhaled as dust, or ingested, the compound undergoes rapid N-oxidation mediated by hepatic Cytochrome P450 enzymes.

Mechanistic Causality: This enzymatic oxidation generates a highly reactive nitroso-arene intermediate. The nitroso species acts as a potent oxidizing agent in the bloodstream, stripping electrons from the ferrous (Fe^{2+}) iron in hemoglobin to form the ferric (Fe^{3+}) state. The resulting methemoglobin is incapable of binding oxygen, leading to severe tissue hypoxia.



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Caption: Metabolic pathway illustrating CYP450-mediated N-oxidation of ODPHA leading to methemoglobinemia.

Section 3: Self-Validating Safety & Handling Protocols

To ensure absolute safety when handling highly reactive and toxic intermediates, protocols must be self-validating—meaning the success or failure of a safety measure is immediately observable to the scientist.

Protocol 1: Routine Handling and Weighing

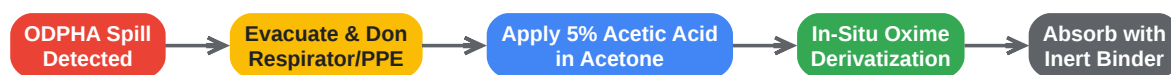
Causality: ODPHA dust is highly irritating to the respiratory tract and eyes, and carries severe acute toxicity risks. Weighing must be performed in a controlled environment to prevent aerosolization.

- Preparation: Don standard PPE (double nitrile gloves, lab coat, safety goggles). For bulk handling (>10g), use a P2/N95 respirator.
- Containment: Place the analytical balance inside a ductless powder-weighing hood or a localized exhaust ventilation (LEV) system.
- Static Elimination: Pass an anti-static ionizing bar over the metal spatula and weigh boat for 10 seconds.
 - Self-Validation: The powder will flow freely and will not cling to the spatula or the vertical sides of the weigh boat, confirming static neutralization and eliminating the risk of sudden dust repulsion.
- Transfer: Transfer the required mass of ODPHA into a pre-tared vial. Cap immediately before removing from the LEV.
- Decontamination: Wipe down the balance and surrounding area with a 10% sodium hypochlorite (bleach) solution.
 - Self-Validation: Bleach oxidizes residual aryloxyamine to inert, water-soluble byproducts. A lack of color change or residue on a subsequent wet test wipe confirms total

decontamination.

Section 4: Experimental Workflow - Spill Quenching & Derivatization

In the event of a spill, ODPHA must be chemically quenched rather than simply swept up. Dry sweeping risks massive aerosolization and inhalation toxicity. The quenching process utilizes a dilute acidic ketone solution to rapidly form a stable, non-volatile oxime derivative, permanently neutralizing the nucleophilic hazard.



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Caption: Chemical quenching workflow utilizing acidic acetone to form a stable, non-toxic oxime derivative.

Protocol 2: In-Situ Quenching of ODPHA Spills

Causality: Aryloxyamines condense rapidly with ketones under mildly acidic conditions to form stable oximes. This eliminates both the nucleophilic toxicity and the volatility of the free base.

- **Evacuation & Assessment:** Immediately isolate the spill area. Ensure all responding personnel are wearing appropriate respiratory protection (N95 or higher) and double nitrile gloves.
- **Quenching Solution Preparation:** In a fume hood, prepare a quenching solution consisting of 5% glacial acetic acid in acetone.
- **Application:** Gently spray or pour the quenching solution over the spilled ODPHA powder, starting from the perimeter and working inward.
 - **Self-Validation:** The solid powder will rapidly dissolve into the solvent, and the condensation reaction will occur immediately. The complete wetting and dissolution of the powder visually validates the suppression of the inhalation hazard.
- **Absorption:** Cover the wetted area with an inert absorbent material (e.g., vermiculite or diatomaceous earth). **Crucial:** Do not use combustible organic absorbents like sawdust, as residual oxidizers may pose a fire risk.
- **Collection:** Sweep the absorbed, derivatized mixture into a hazardous waste container using a non-sparking polyethylene dustpan and brush.
- **Final Wash:** Wash the spill surface with copious amounts of water and a mild alkaline detergent to neutralize any residual acetic acid and remove trace organics.

References

- PubChem Compound Summary for CID 5314498 | National Center for Biotechnology Information [\[\[Link\]\]](#)
- 2,5-Dimethoxy-4-hexylamphetamine (Pharmacology & Chemistry) | Wikipedia [\[\[Link\]\]](#)
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